

In Vitro Characterization of AS1892802: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AS1892802

Cat. No.: B15602609

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Abstract

AS1892802 is a potent and selective inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK). This document provides a comprehensive overview of the in vitro characterization of **AS1892802**, summarizing its biochemical activity and cellular effects. Detailed experimental protocols for key assays are provided to enable researchers to further investigate its mechanism of action and potential therapeutic applications.

Biochemical Activity

AS1892802 is an ATP-competitive inhibitor of ROCK isoforms. The inhibitory activity of **AS1892802** against ROCK1 and ROCK2 has been determined through in vitro kinase assays.

Table 1: Biochemical Inhibition of ROCK Kinases by AS1892802

Target	IC50	Assay Conditions	Reference
Human ROCK1	1.69 μ M	ATP-competitive in vitro kinase assay	[1]
Human ROCK2	0.10 μ M	ATP-competitive in vitro kinase assay	[1]
Human ROCK1	122 nM	In vitro kinase assay	[1]
Human ROCK2	52 nM	In vitro kinase assay	[1]
Rat ROCK2	57 nM	In vitro kinase assay	[1]

Note: Discrepancies in IC50 values may arise from different assay conditions and reagents used in various studies.

Cellular Activity

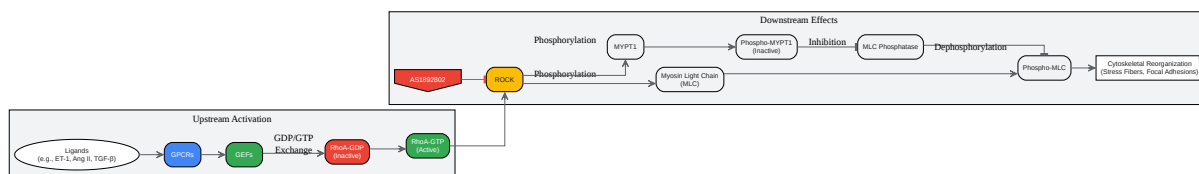
The inhibitory effect of **AS1892802** on ROCK signaling has been demonstrated in various cellular contexts. Its cellular activity includes the inhibition of downstream ROCK signaling, effects on cell differentiation, and modulation of inflammatory responses.

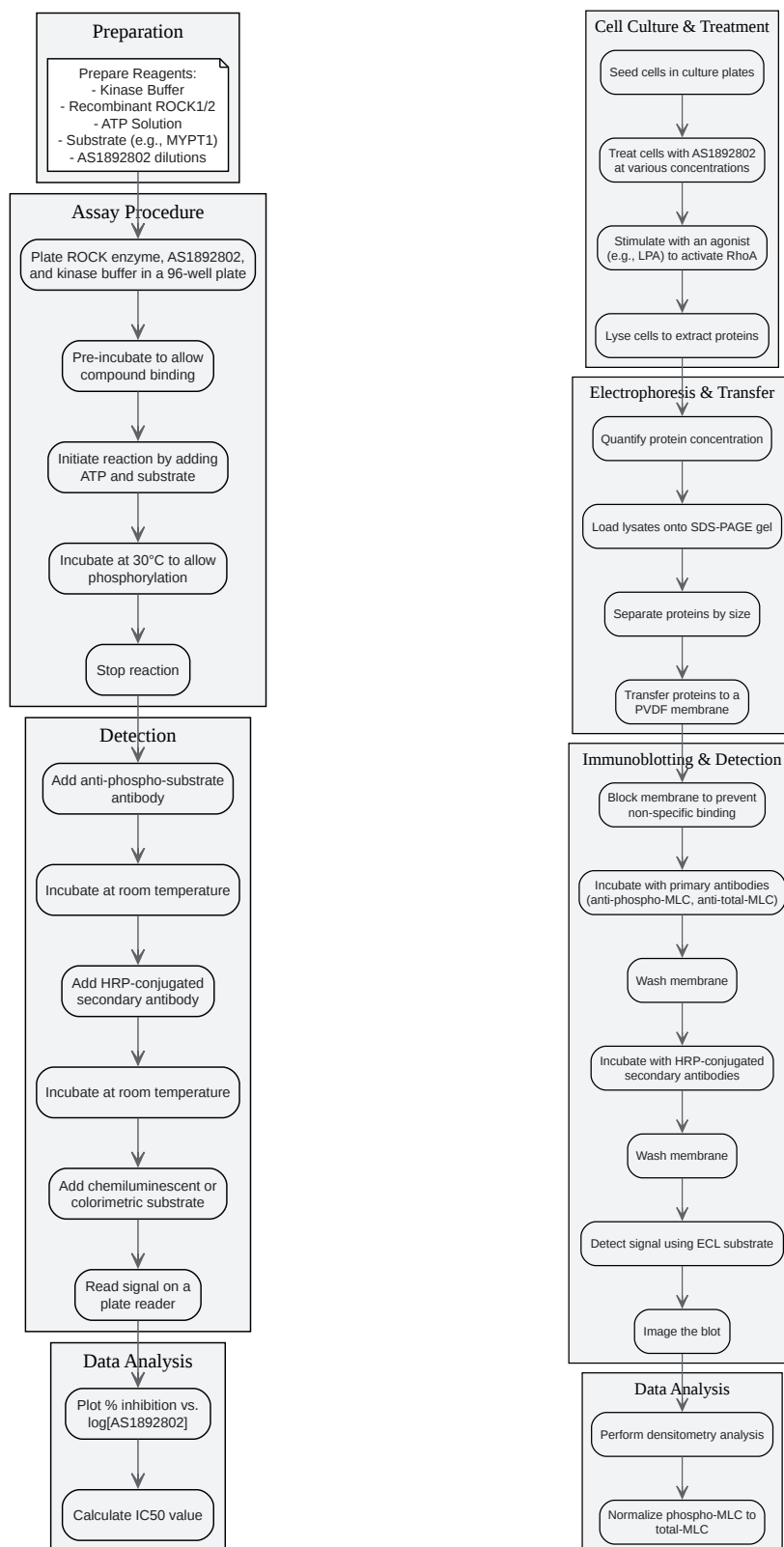
Table 2: Cellular Activities of AS1892802

Cellular Effect	Cell Line	Assay	Key Findings	Reference
Inhibition of MLC2 Phosphorylation	Human breast cancer cells	Western Blot	Potent inhibition of the phosphorylation of the ROCK substrate MLC2.	[1]
Induction of Chondrocyte Differentiation	Chondrogenic cell line	Differentiation Assay	Induced chondrocyte differentiation.	Not specified in search results
Inhibition of Prostaglandin E2 (PGE2) Production	Synovial cell line	PGE2 Assay	Completely inhibited IL-1 α -induced PGE2 production.	[1]

Signaling Pathway

AS1892802 exerts its effects by inhibiting the RhoA/ROCK signaling pathway, a critical regulator of various cellular processes including cytoskeletal dynamics, cell adhesion, and smooth muscle contraction.





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References

- 1. axonmedchem.com [axonmedchem.com]
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